

A Comprehensive Technical Guide to the Safe Handling of Cy7.5-COOH TEA

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Compound of Interest

Compound Name: Cy7.5-COOH TEA

Cat. No.: B15598406

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For researchers, scientists, and drug development professionals, the proper handling of fluorescent dyes is paramount to ensuring laboratory safety and experimental integrity. This guide provides an in-depth overview of the safety protocols and handling procedures for **Cy7.5-COOH TEA** (Cyanine 7.5 carboxylic acid triethylammonium salt), a near-infrared (NIR) fluorescent probe. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for the triethylammonium salt form, this document incorporates safety information from closely related cyanine dye compounds and established best practices for chemical handling in a research environment.

Chemical and Physical Properties

Cy7.5-COOH TEA is a highly fluorescent cyanine dye valued for its applications in various research fields, including DNA sequencing, flow cytometry, and in vivo imaging.^{[1][2]} Its key properties are summarized below.

Property	Value	Reference
Appearance	Green powder	[3][4]
Molecular Formula	C ₄₅ H ₄₉ CIN ₂ O ₂ (for carboxylic acid)	[3]
Molecular Weight	685.34 g/mol (for carboxylic acid)	[3]
Absorption Maximum (λ _{max})	781-788 nm	[1][3]
Emission Maximum (λ _{em})	808 nm	[1][3]
Extinction Coefficient	223,000 L·mol ⁻¹ ·cm ⁻¹	[3][4]
Solubility	Soluble in organic solvents (DMSO, DMF, dichloromethane); Low solubility in water.	[3][4]

Hazard Identification and Safety Precautions

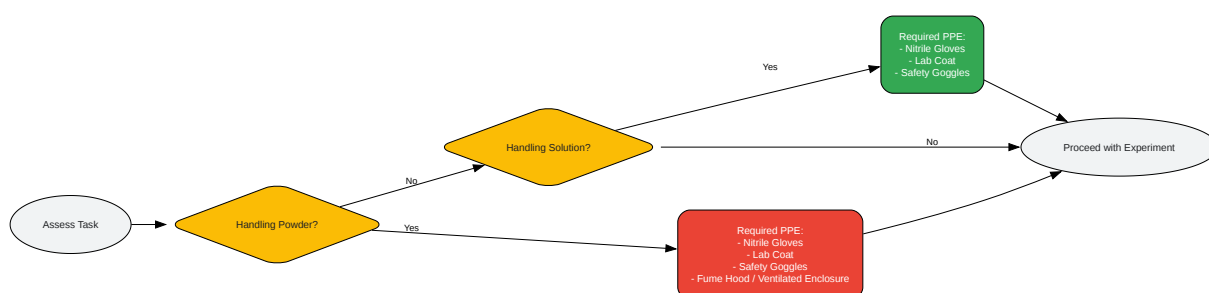
While a specific MSDS for **Cy7.5-COOH TEA** is not readily available, data from similar cyanine compounds indicate potential hazards. A related compound, Cyanine7.5, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[5] Another derivative, Cy7.5 NHS Ester, may be harmful if swallowed, in contact with skin, or if inhaled.[6] Therefore, it is prudent to handle **Cy7.5-COOH TEA** with appropriate caution.

General Precautions:

- For research use only. This product is not intended for diagnostic or therapeutic use.[3][4]
- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Do not ingest.
- Wash hands thoroughly after handling.

- Avoid release to the environment.[5]

Personal Protective Equipment (PPE): A standard workflow for determining the necessary PPE should be followed.



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Figure 1. PPE selection workflow for handling **Cy7.5-COOH TEA**.

First Aid Measures

In the event of exposure, follow these first aid guidelines, based on recommendations for similar cyanine compounds[5]:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[5]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.[5]
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention.[5]

- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[5]

Storage and Handling

Proper storage and handling are critical to maintain the stability and integrity of **Cy7.5-COOH TEA**.

Storage Conditions:

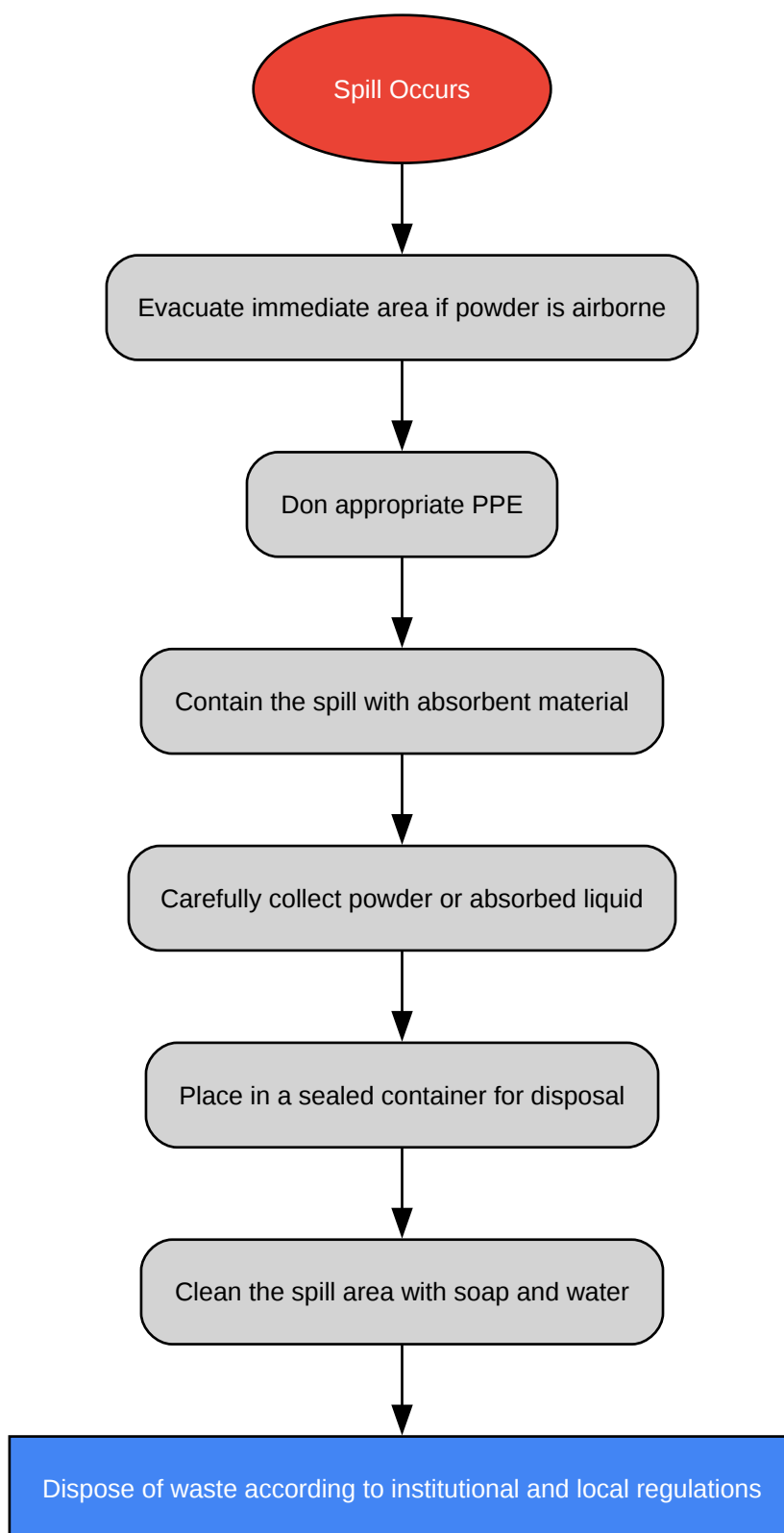
- Temperature: Store at -20°C for long-term stability.[3][7][8]
- Light: Keep away from direct sunlight and avoid prolonged exposure to ambient light.[3][7][8]
- Moisture: Before opening, allow the vial to warm to room temperature to prevent condensation of atmospheric moisture, which can hydrolyze the compound.[7] For NHS esters, desiccation is recommended.[8]
- Atmosphere: After use, purging the vial with a dry, inert gas like nitrogen or argon can extend the shelf life.[7]

Handling Procedures:

- When handling the powdered form, be cautious with gas flow during purging to prevent the powder from becoming airborne.[7]
- Due to its low aqueous solubility, **Cy7.5-COOH TEA** should first be dissolved in a suitable organic solvent (e.g., DMSO, DMF) before being added to an aqueous buffer for biomolecule labeling.[9]

Spill and Disposal Procedures

In the case of a spill or for waste disposal, the following general procedures should be followed.



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Figure 2. General spill response protocol for Cy7.5 dyes.

Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5] Given its potential toxicity to aquatic life, avoid release into the environment.[5]

Experimental Protocols: A General Guideline for Use

While specific experimental protocols will vary, a general workflow for using **Cy7.5-COOH TEA** in labeling reactions involves solubilization in an organic solvent followed by conjugation in an aqueous environment.

Stock Solution Preparation:

- Bring the vial of **Cy7.5-COOH TEA** to room temperature before opening.[7]
- Add the appropriate volume of anhydrous DMSO or DMF to create a concentrated stock solution. AAT Bioquest provides a table for reconstituting their Cyanine 7.5 NHS ester, which can serve as a useful reference for estimating volumes.[6]
- Vortex briefly to ensure complete dissolution.
- Store the stock solution at -20°C, protected from light and moisture.

This guide provides a framework for the safe handling and use of **Cy7.5-COOH TEA**. Researchers should always consult their institution's safety guidelines and exercise due diligence when working with chemical reagents.

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